

Personal protective equipment for handling 2-Chloro-1-phenylbutan-1-one

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Compound of Interest

Compound Name: 2-Chloro-1-phenylbutan-1-one

Cat. No.: B081191

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Essential Safety and Handling Guide for 2-Chloro-1-phenylbutan-1-one

This guide provides crucial safety and logistical information for the handling and disposal of **2-Chloro-1-phenylbutan-1-one**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring a safe laboratory environment.

Hazard Identification and Safety Precautions

2-Chloro-1-phenylbutan-1-one is a chemical that requires careful handling due to its potential hazards. While specific data for this compound is limited, information from structurally similar chemicals suggests it may cause skin, eye, and respiratory irritation[1][2]. It is crucial to handle this substance in a well-ventilated area[3][4].

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Chloro-1-phenylbutan-1-one** to minimize exposure risk.

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards[3][4].	To protect eyes from splashes and vapors that can cause serious irritation[1].
Skin Protection	Handle with impervious gloves (e.g., nitrile rubber). Wear fire/flammable resistant and impervious clothing to prevent skin contact[3].	To prevent skin irritation or absorption[1]. Contaminated clothing should be removed and washed before reuse[5].
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge[3]. A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if ventilation is inadequate[6].	To avoid inhalation of vapors or aerosols that may cause respiratory irritation[1][7].

Operational Plan: Handling and Storage

Handling:

- Ventilation: Always handle **2-Chloro-1-phenylbutan-1-one** in a well-ventilated area, preferably within a chemical fume hood[3][4].
- Avoid Contact: Take measures to avoid contact with skin and eyes[4]. Do not breathe mists or vapors[7][8].
- Hygiene: Wash hands thoroughly after handling[1][5]. Do not eat, drink, or smoke in the work area.
- Equipment: Use non-sparking tools to prevent ignition sources[4][9].

Storage:

- Container: Store in a tightly closed container[1][3].
- Location: Keep in a dry, cool, and well-ventilated place away from incompatible materials such as strong oxidizing agents and strong bases[3][8].
- Labeling: Ensure containers are properly labeled.

Emergency Procedures

First Aid Measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist[1][3].
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water[1][5]. Get medical advice if irritation occurs[1].
- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention[1][3][5].
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a poison center or doctor for treatment advice[3][8].

Accidental Release Measures:

- Containment: Prevent further leakage or spillage if it is safe to do so[3].
- Cleanup: For small spills, absorb with an inert material (e.g., sand, earth) and collect for disposal[9]. Use spark-proof tools and explosion-proof equipment during cleanup[4].
- Ventilation: Ensure adequate ventilation of the area.
- Environmental Precautions: Prevent the product from entering drains or sewer systems[3].

Disposal Plan

Product Disposal: The material should be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing[3][4]. Do not contaminate water, foodstuffs,

or soil by storage or disposal[3][4].

Container Disposal: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, the packaging can be punctured to render it unusable and then disposed of in a sanitary landfill[3][4].

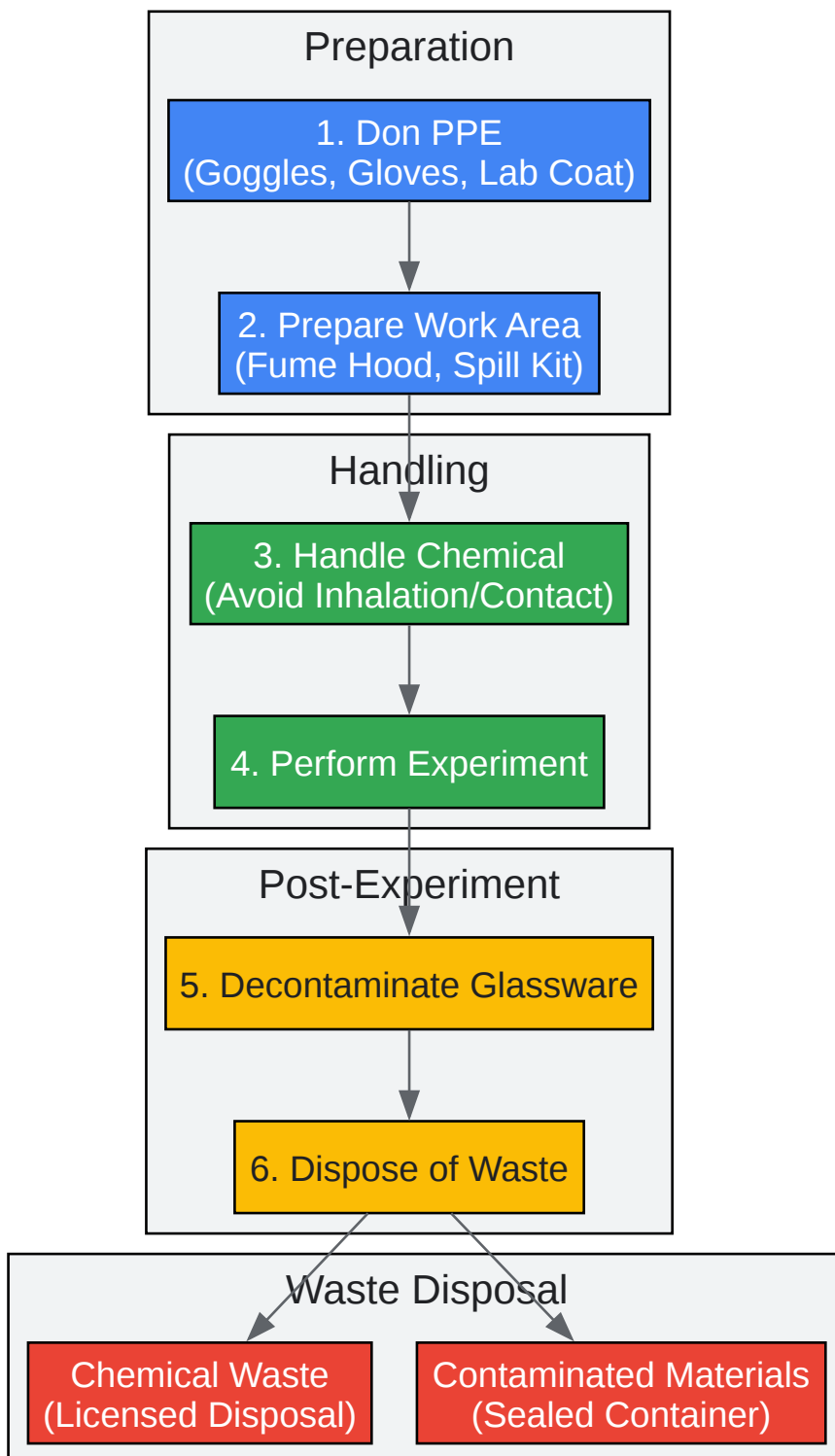
Physicochemical Data

The following table summarizes key quantitative data for **2-Chloro-1-phenylbutan-1-one** and related compounds.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ ClO	PubChem[10]
Molecular Weight	182.64 g/mol	PubChem[10]
Appearance	Yellow to green liquid (for a similar compound)	Cole-Parmer[6]

Experimental Workflow and Safety Protocol

Workflow for Handling 2-Chloro-1-phenylbutan-1-one

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